

# physical properties of 1,3-Dioleoyl-2-elaidoyl glycerol

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Compound of Interest

Compound Name: 1,3-Dioleoyl-2-elaidoyl glycerol

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An In-depth Technical Guide to the Physical Properties of 1,3-Dioleoyl-2-elaidoyl glycerol

### Introduction

**1,3-Dioleoyl-2-elaidoyl glycerol** is a specific triacylglycerol (TAG) molecule, also known as OEO. It is composed of a glycerol backbone esterified with two oleic acid molecules at the sn-1 and sn-3 positions and one elaidic acid molecule at the sn-2 position.[1] Oleic acid is a cisunsaturated fatty acid, while elaidic acid is its trans-isomer. This structural arrangement, particularly the presence of a trans-fatty acid at the central position, makes **1,3-dioleoyl-2-elaidoyl glycerol** a subject of interest in lipid research. Specifically, it has been utilized in studies focusing on the effects of unsaturation and sn-2 substitution on the polymorphic behavior of triacylglycerols.[1][2][3] The physical properties of this compound are crucial for understanding its behavior in various systems, from food science to materials research.

# Data Presentation: Physical and Chemical Properties

The following tables summarize the known physical and chemical properties of **1,3-Dioleoyl-2-elaidoyl glycerol**.

Table 1: General Properties



Property	Value	Source
Molecular Formula	C57H104O6	[1]
Molecular Weight	885.4 g/mol	[1]
Physical Form	An oil	[1]
Purity	≥95%	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1]

Table 2: Solubility Data

Solvent	Concentration
Dimethylformamide (DMF)	10 mg/ml
Ethanol	10 mg/ml
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/ml

Source: Cayman Chemical[1]

### **Experimental Protocols**

The characterization of the physical properties of triacylglycerols like **1,3-Dioleoyl-2-elaidoyl glycerol** involves a variety of analytical techniques. Below are detailed methodologies for key experiments.

## Determination of Polymorphic Behavior by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to study the thermal transitions of a material. For triacylglycerols, it is essential for determining melting points and observing polymorphic transitions.

Methodology:



- Sample Preparation: A small, precisely weighed amount of the **1,3-Dioleoyl-2-elaidoyl glycerol** sample (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Thermal Program: The sample and reference are subjected to a controlled temperature program. A typical program for studying TAG polymorphism involves:
  - An initial heating ramp to melt the sample completely and erase any previous thermal history.
  - A controlled cooling ramp (e.g., at rates of 0.5°C/min, 2°C/min, or 15°C/min) to observe crystallization behavior.[4][5]
  - A subsequent controlled heating ramp to observe the melting of the formed polymorphs and any solid-state transitions.[4][5]
- Data Analysis: The heat flow to or from the sample is measured as a function of temperature.
   Exothermic peaks represent crystallization events, while endothermic peaks correspond to melting. The peak temperatures and enthalpies of these transitions provide information about the different polymorphic forms (e.g., α, β', β).[6][7]

### Structural Characterization by X-ray Diffraction (XRD)

Powder X-ray diffraction is used to determine the crystal structure of the different polymorphic forms. Each polymorph will have a unique diffraction pattern.

#### Methodology:

- Sample Preparation: The 1,3-Dioleoyl-2-elaidoyl glycerol sample is crystallized under specific thermal conditions to obtain a particular polymorphic form. The crystalline powder is then mounted on a sample holder.
- Data Acquisition: The sample is irradiated with a monochromatic X-ray beam, and the scattered X-rays are detected at various angles (2θ). The instrument records the intensity of the diffracted X-rays at each angle.



• Data Analysis: The resulting diffraction pattern (a plot of intensity vs. 20) is analyzed. The positions and intensities of the diffraction peaks are used to determine the unit cell dimensions and the packing arrangement of the molecules in the crystal lattice. This allows for the identification of the specific polymorphic form.[6][8][9]

## Purity and Positional Isomer Analysis by High-Performance Liquid Chromatography (HPLC)

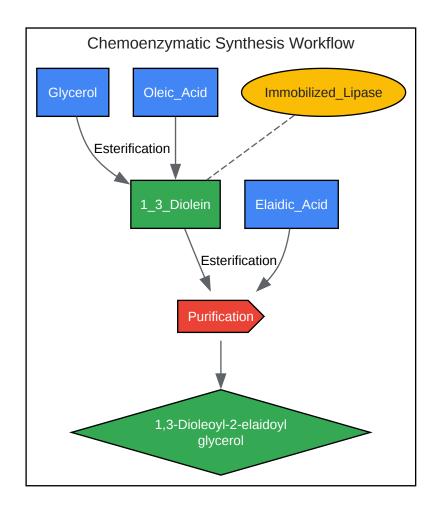
HPLC is a crucial technique for assessing the purity of synthesized triacylglycerols and for separating positional isomers.

#### Methodology:

- System Preparation: An HPLC system equipped with a suitable column (e.g., a silver ion column or a reversed-phase C18 column) and a detector (e.g., an Evaporative Light Scattering Detector ELSD, or a UV detector at a low wavelength like 205 nm) is used.[10]
   [11][12]
- Mobile Phase: The choice of mobile phase depends on the type of separation. For silver ion HPLC, a non-polar solvent system is typically used.[12] For reversed-phase HPLC, a polar mobile phase like acetonitrile is common.[10][11]
- Sample Analysis: A solution of **1,3-Dioleoyl-2-elaidoyl glycerol** in a suitable solvent is injected into the HPLC system. The components of the sample are separated based on their affinity for the stationary and mobile phases.
- Data Analysis: The retention time and peak area of the eluted components are recorded.
   Purity is determined by the relative area of the main peak. The separation of positional isomers (e.g., 1,2-Dioleoyl-3-elaidoyl glycerol) can also be achieved and quantified.[12]

## Mandatory Visualizations Diagrams

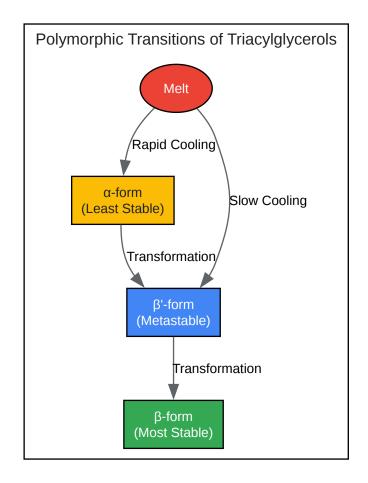




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Caption: Workflow for the synthesis of 1,3-Dioleoyl-2-elaidoyl glycerol.

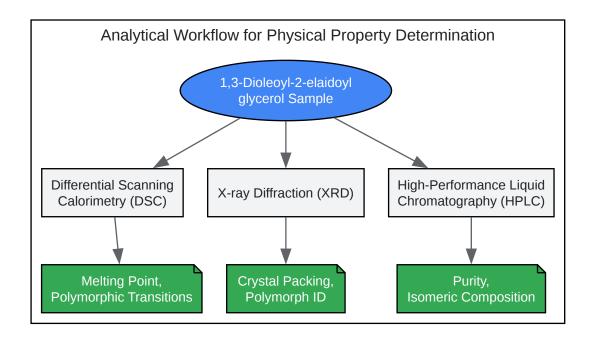




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Caption: General polymorphic transitions observed in triacylglycerols.





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Caption: Workflow for the analysis of physical properties.

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